

Triticonazole: A Technical Guide to its Properties and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triticonazole*

Cat. No.: *B8074066*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fungicide **Triticonazole**, focusing on its core physicochemical properties, mechanism of action, and relevant experimental methodologies. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Core Properties of Triticonazole

Triticonazole is a broad-spectrum, systemic triazole fungicide. Its key quantitative data are summarized in the table below for easy reference and comparison.

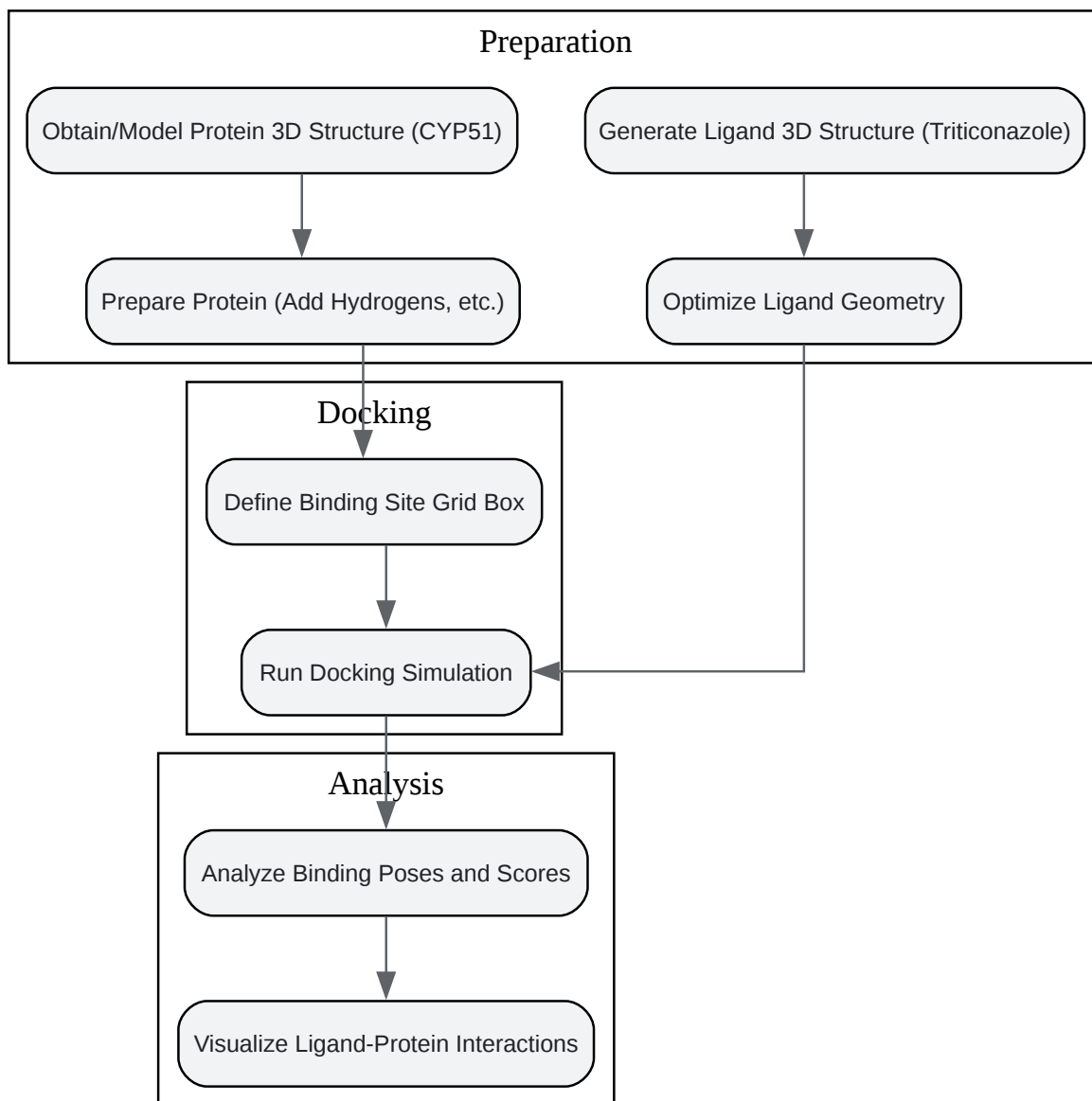
Property	Value	Reference
CAS Number	131983-72-7	[1]
Molecular Weight	317.81 g/mol	[2]
Molecular Formula	C ₁₇ H ₂₀ ClN ₃ O	[2]
Melting Point	139-140.5 °C	[2]
Water Solubility	9.3 mg/L at 20 °C	[2]
Log Kow (Octanol-Water Partition Coefficient)	3.29 at 20 °C	[2]
Vapor Pressure	<1 x 10 ⁻⁵ mPa at 50 °C	[2]

Mechanism of Action: Inhibition of Fungal Ergosterol Biosynthesis

The primary antifungal activity of **Triticonazole** stems from its ability to disrupt the biosynthesis of ergosterol, an essential component of the fungal cell membrane.[1] Like other azole antifungals, **Triticonazole** specifically inhibits the enzyme lanosterol 14 α -demethylase, a cytochrome P450 enzyme encoded by the ERG11 or CYP51 gene.[3][4]

This enzyme is critical for the conversion of lanosterol to ergosterol. By inhibiting this step, **Triticonazole** causes a depletion of ergosterol and a simultaneous accumulation of toxic 14 α -methylated sterol precursors in the fungal cell.[5] This disruption of sterol composition alters the integrity and function of the cell membrane, leading to the inhibition of fungal growth and eventual cell death.

The following diagram illustrates the signaling pathway of ergosterol biosynthesis and the point of inhibition by **Triticonazole**.



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